

Longdaysin solubility and preparation for in vitro assays

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Compound of Interest		
Compound Name:	Longdaysin	
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Application Notes and Protocols: Longdaysin

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the solubilization and use of **Longdaysin** in various in vitro assays. **Longdaysin** is a cell-permeable purine derivative that acts as a multi-kinase inhibitor.

Introduction

Longdaysin has been identified as a potent modulator of cellular circadian rhythms and an inhibitor of the Wnt/ β -catenin signaling pathway.[1] It primarily targets Casein Kinase 1α (CK1 α) and Casein Kinase 1δ (CK1 δ), with additional activity against Cyclin-Dependent Kinase 7 (CDK7) and Extracellular signal-regulated kinase 2 (ERK2).[2][3] Its ability to inhibit these kinases makes it a valuable tool for studying their roles in various biological processes, including circadian clocks, cell proliferation, and cancer progression.[1][4]

Solubility and Storage

Proper dissolution and storage of **Longdaysin** are critical for maintaining its stability and activity. It is sparingly soluble in aqueous solutions and requires an organic solvent for initial reconstitution.

Table 1: Solubility of Longdaysin



Solvent	Solubility	Concentration
DMSO	50 - 125 mg/mL	149.11 - 372.77 mM
Ethanol	67 mg/mL	199.8 mM
Water	Insoluble	-

Data compiled from multiple sources.[2][3][5][6]

Storage Recommendations:

- Powder: Store at -20°C for up to 3 years.[2]
- Stock Solutions: Aliquot and store in a tightly sealed container at -80°C for up to 1 year or
 -20°C for up to 6 months to avoid repeated freeze-thaw cycles.[2][3][5]

Preparation of Solutions

Protocol 1: Preparation of a 10 mM **Longdaysin** Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO.

Materials:

- Longdaysin powder (MW: 335.33 g/mol)
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer

Procedure:

Equilibrate the Longdaysin vial to room temperature before opening.



- Weigh the desired amount of Longdaysin powder. For example, to prepare 1 mL of a 10 mM stock solution, use 3.35 mg of Longdaysin.
- Add the appropriate volume of fresh DMSO to the Longdaysin powder. For 3.35 mg, add 1 mL of DMSO.
- Vortex the solution thoroughly until all the powder is completely dissolved. Gentle warming or sonication may be used if necessary.[3][6]
- Aliquot the stock solution into smaller, single-use volumes (e.g., 20 μL) in sterile tubes.
- Store the aliquots at -80°C for long-term storage or -20°C for shorter-term storage.[3]

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the stock solution for use in cell culture experiments.

Materials:

- 10 mM Longdaysin stock solution in DMSO
- Appropriate cell culture medium (e.g., DMEM, RPMI-1640)

Procedure:

- Thaw a single aliquot of the 10 mM **Longdaysin** stock solution at room temperature.
- Determine the final desired concentration of **Longdaysin** for your experiment. Common working concentrations range from 1 μ M to 25 μ M.[3]
- Perform a serial dilution of the stock solution in pre-warmed cell culture medium to achieve the final concentration.
 - Important: The final concentration of DMSO in the culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
 - Example for 10 μM: Add 1 μL of 10 mM Longdaysin stock to 1 mL of cell culture medium.



- Mix the working solution gently by pipetting or inverting the tube.
- Add the final working solution to your cell cultures. Remember to include a vehicle control (medium with the same final concentration of DMSO) in your experimental setup.

Experimental Protocols and Data

Protocol 3: Wnt/β-catenin Pathway Inhibition Assay

This protocol details a method to assess **Longdaysin**'s effect on the Wnt/ β -catenin signaling pathway via Western Blot. **Longdaysin** inhibits this pathway by preventing the phosphorylation of LRP6 and DVL2, which leads to a reduction in β -catenin levels.[1]

Materials:

- Breast cancer cell lines (e.g., MDA-MB-231, Hs578T) or HEK293T cells.[1]
- Cell lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors.
- Primary antibodies: anti-phospho-LRP6, anti-LRP6, anti-DVL2, anti-active-β-catenin, anti-total-β-catenin, anti-GAPDH (or other loading control).
- HRP-conjugated secondary antibodies.
- Chemiluminescence substrate.

Procedure:

- Seed cells in 6-well plates and allow them to adhere overnight.
- Treat the cells with varying concentrations of Longdaysin (e.g., 0, 5, 10, 25 μM) for 24 hours.[1][6]
- After treatment, wash the cells with ice-cold PBS and lyse them using lysis buffer.
- Determine the protein concentration of the lysates using a BCA or Bradford assay.
- Perform SDS-PAGE and transfer the proteins to a PVDF membrane.



- Block the membrane and probe with the appropriate primary antibodies overnight at 4°C.
- Wash the membrane and incubate with HRP-conjugated secondary antibodies.
- Detect the protein bands using a chemiluminescence imaging system.
- Analyze the band intensities to determine the effect of Longdaysin on the phosphorylation and total protein levels of the target proteins.

Table 2: IC50 Values of **Longdaysin** for Target Kinases

Target Kinase	IC50 (μM)	Assay Type
CK1α	5.6	Cell-free assay
CK1δ	8.8	Cell-free assay
CDK7	29	Cell-free assay
ERK2	52	Cell-free assay

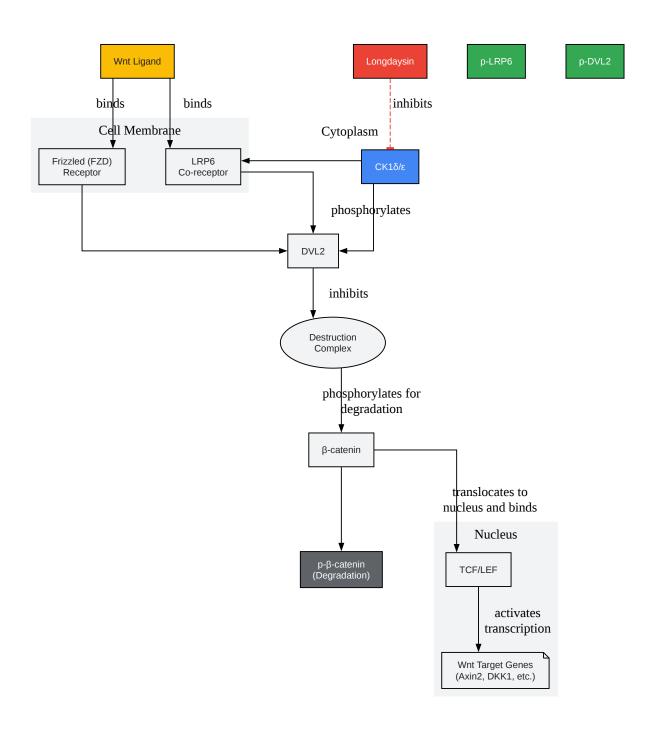
Data from Selleck Chemicals and MedchemExpress.[2][3]

Visualizations

Signaling Pathway Diagram

The following diagram illustrates the mechanism by which **Longdaysin** inhibits the Wnt/ β -catenin signaling pathway.





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Caption: **Longdaysin** inhibits $CK1\delta/\epsilon$, blocking Wnt signaling.



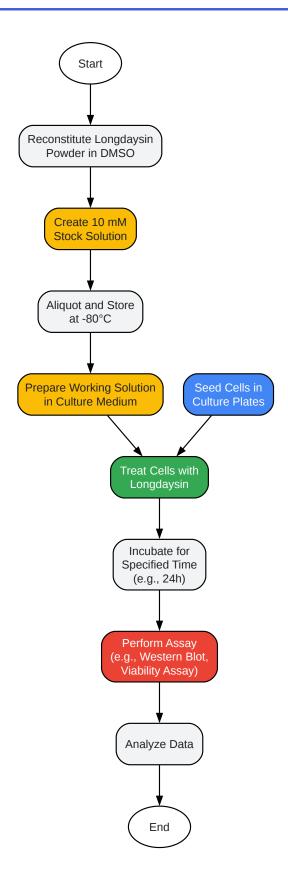




Experimental Workflow Diagram

The diagram below outlines the general workflow for preparing **Longdaysin** and conducting a cell-based in vitro assay.





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